

Application Notes and Protocols: Bismuth-214 as a Tracer in Environmental Monitoring

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Compound of Interest		
Compound Name:	Bismuth-214	
Cat. No.:	B1233251	Get Quote

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Introduction

Bismuth-214 (²¹⁴Bi) is a naturally occurring radionuclide and a key member of the Uranium-238 (²³⁸U) decay series. It is a beta and gamma emitter with a short half-life of approximately 19.9 minutes.[1][2] Its parent nuclide is Lead-214 (²¹⁴Pb), and it decays into Polonium-214 (²¹⁴Po). The presence of ²¹⁴Bi in environmental matrices is intrinsically linked to the ubiquitous presence of its gaseous precursor, Radon-222 (²²²Rn), a decay product of Radium-226 (²²⁶Ra). Due to its strong and characteristic gamma emissions, particularly at 609.3 keV, 1120.3 keV, and 1764.5 keV, ²¹⁴Bi is readily detectable by gamma-ray spectrometry.[1] This property makes it a valuable in-situ tracer for various environmental processes, including atmospheric aerosol dynamics, soil erosion, and sediment transport. These application notes provide a comprehensive overview of the use of ²¹⁴Bi in environmental monitoring, complete with detailed protocols and data presentation.

Principle

The utility of **Bismuth-214** as an environmental tracer stems from its continuous production from the decay of Radon-222 gas, which emanates from soils and rocks containing Uranium-238. Once in the atmosphere, ²²²Rn decays, and its solid daughter products, including ²¹⁴Bi, attach to aerosol particles. These aerosols are then subject to atmospheric transport and deposition onto land and water surfaces. In soil and sediment, ²¹⁴Bi exists in secular equilibrium with its longer-lived precursors in the uranium decay chain. Any physical process that causes



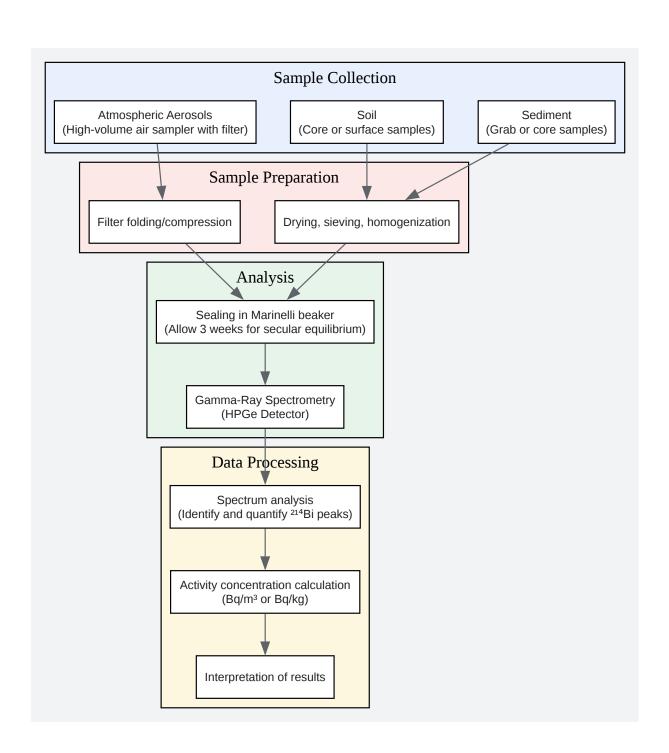
the movement of soil or sediment, such as erosion, will also transport the associated ²¹⁴Bi. By measuring the activity concentration of ²¹⁴Bi in environmental samples, researchers can infer information about the movement and distribution of the materials to which it is bound.

Signaling Pathway: The Uranium-238 Decay Chain

The production of **Bismuth-214** is a result of a series of radioactive decays originating from Uranium-238. Understanding this decay chain is fundamental to its application as an environmental tracer.







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References

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